

Essential Guide to the Proper Disposal of PFI-90

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Compound of Interest

Compound Name: PFI-90

Cat. No.: B2861262

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount to ensuring a secure laboratory environment and regulatory compliance. This document provides a comprehensive, step-by-step guide for the proper disposal of **PFI-90**, a selective inhibitor of histone demethylase (KDM3B). Adherence to these procedures will minimize risks and support a culture of safety within your institution.

Immediate Safety and Handling Precautions

PFI-90 is classified as a combustible solid and should be handled with care.^[1] Before initiating any disposal procedures, ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat. All handling of **PFI-90** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[2][3]}

Step-by-Step Disposal Protocol for PFI-90

The disposal of **PFI-90** must be managed through your institution's hazardous waste program.^{[4][5]} Under no circumstances should **PFI-90** or its containers be disposed of in the regular trash or down the sanitary sewer.^{[2][4][5]}

1. Waste Identification and Segregation:

- Treat all unwanted **PFI-90**, including expired material, contaminated items (e.g., gloves, wipes), and residues, as hazardous chemical waste.^{[4][6]}
- Solid **PFI-90** waste should be collected separately from liquid waste.^[7]

- Segregate **PFI-90** waste from incompatible materials, particularly strong oxidizing agents, to prevent adverse chemical reactions.[3][8]

2. Waste Container Selection and Labeling:

- Use a designated, compatible container for the collection of solid **PFI-90** waste. The container should be in good condition, with no leaks or cracks, and have a secure, tight-fitting lid.[8][9][10]
- Affix a "Hazardous Waste" label to the container as soon as the first particle of waste is added.[4][6][10]
- The label must include the following information:
 - The words "Hazardous Waste"[8][10]
 - Full Chemical Name: "**PFI-90**" (avoid abbreviations)[10]
 - Associated Hazards: "Combustible Solid"[1]
 - Accumulation Start Date[8]
 - Principal Investigator's Name and Contact Information[11]
 - Laboratory Location (Building and Room Number)[4]

3. Waste Accumulation and Storage:

- Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.[8][9] This area should be clearly marked and away from general laboratory traffic.
- Keep the waste container closed at all times, except when adding waste.[4][6][9]
- It is recommended to use secondary containment, such as a larger, chemically resistant tray or bin, to mitigate potential spills.[4][6][10]

4. Disposal of Empty **PFI-90** Containers:

- A container that held **PFI-90** is not considered empty until it has been triple-rinsed with a suitable solvent (e.g., ethanol or DMSO, in which **PFI-90** is soluble).[\[1\]](#)[\[4\]](#)[\[10\]](#)
- The rinsate from this process must be collected and managed as hazardous liquid waste.[\[10\]](#)
[\[12\]](#)
- Once triple-rinsed, deface or remove the original manufacturer's label from the empty container. It may then be disposed of as non-hazardous solid waste, in accordance with your institution's policies.[\[1\]](#)[\[4\]](#)

5. Arranging for Final Disposal:

- Once the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) or hazardous waste management office to schedule a pickup.[\[1\]](#)[\[9\]](#)
- Do not transport hazardous waste outside of your laboratory. Trained EHS personnel will handle the collection and transportation for final disposal, which is typically incineration for flammable or combustible solids.[\[4\]](#)[\[13\]](#)

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative parameters related to the handling and disposal of **PFI-90**.

Parameter	Value/Guideline	Source
PFI-90 Physical State	Solid	--INVALID-LINK--
Storage Class	11 - Combustible Solids	[1]
Maximum Accumulation (Satellite Area)	55 gallons (hazardous waste total)	[9]
Empty Container Residue Limit	No more than 1 inch or 3% by weight	[12]
Rinsing Protocol for Empty Containers	Triple-rinse with a suitable solvent	[1] [4] [10]

Experimental Protocols

While specific disposal protocols for **PFI-90** are not published, the recommended procedure is based on standard laboratory practices for disposing of solid, combustible chemical waste. The core experimental protocol is the triple-rinse procedure for empty containers:

Objective: To decontaminate an empty container that held **PFI-90** for safe disposal as non-hazardous waste.

Materials:

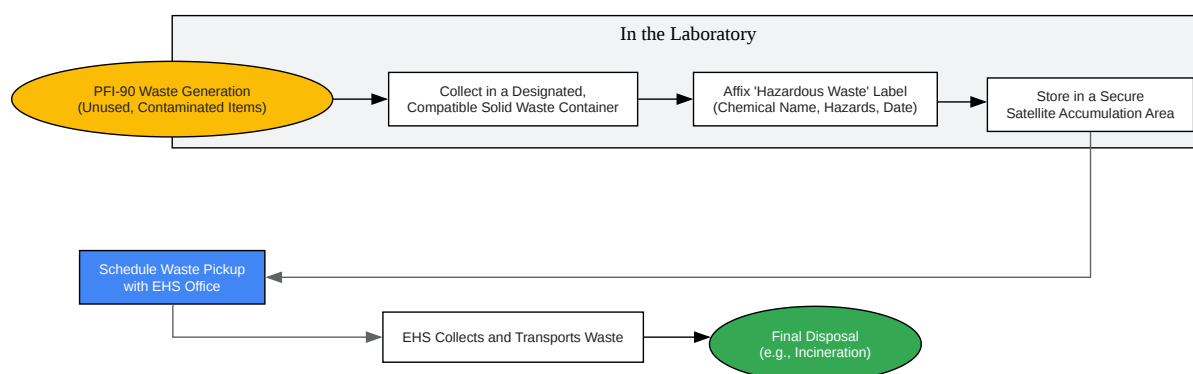
- Empty **PFI-90** container
- Appropriate solvent (e.g., ethanol or DMSO)
- Hazardous liquid waste container, properly labeled
- Personal Protective Equipment (PPE)

Methodology:

- In a chemical fume hood, add a small amount of the selected solvent to the empty **PFI-90** container.
- Securely cap the container and swirl gently to rinse all interior surfaces.
- Pour the solvent rinsate into the designated hazardous liquid waste container.
- Repeat steps 1-3 two more times for a total of three rinses.
- Allow the empty container to air dry completely in the fume hood.
- Deface the original label and dispose of the container according to institutional guidelines for non-hazardous solid waste.

Visualizing the PFI-90 Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **PFI-90** waste.



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